

Proper Disposal of ML132: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: ML132

Cat. No.: B612268

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For Researchers, Scientists, and Drug Development Professionals

This document provides essential safety and logistical information for the proper disposal of the research chemical **ML132** (CAS No. 1230628-71-3). Due to the absence of a publicly available, specific Safety Data Sheet (SDS) for **ML132**, this guide outlines a generalized yet safe and compliant procedure for handling and disposing of this and other novel research chemicals. Adherence to these protocols is critical for ensuring personnel safety and environmental protection.

Immediate Safety and Logistical Information

ML132, also known as NCGC-00183434, is identified as a selective caspase 1 inhibitor. As with any chemical of unknown toxicity and environmental impact, it must be treated as hazardous waste. The following procedures are based on established best practices for laboratory chemical waste management.

Standard Operating Procedure for ML132 Disposal

Step 1: Personal Protective Equipment (PPE)

Before handling **ML132**, ensure you are wearing appropriate PPE, including:

- Safety goggles
- Chemical-resistant gloves (nitrile or neoprene)

- A lab coat

Step 2: Waste Segregation

Proper segregation of chemical waste is crucial to prevent dangerous reactions.

- Solid Waste: Collect any solid **ML132**, contaminated consumables (e.g., weigh boats, pipette tips), and contaminated PPE in a dedicated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste: If **ML132** is in a solvent, collect it in a sealed, chemical-resistant container (e.g., a high-density polyethylene or glass bottle) designated for halogenated or non-halogenated organic waste, depending on the solvent. Do not mix incompatible waste streams.
- Sharps Waste: Any needles or other sharps contaminated with **ML132** must be disposed of in a designated sharps container.

Step 3: Waste Labeling

All waste containers must be accurately labeled. The label should include:

- The words "Hazardous Waste"
- The full chemical name: (3S)-3-[[[(2S)-1-[(2S)-2-[(4-amino-3-chlorophenyl)-oxomethyl]amino]-3,3-dimethyl-1-oxobutyl]-2-pyrrolidiny]-oxomethyl]amino]-3-cyanopropanoic acid (**ML132**)
- The CAS Number: 1230628-71-3
- An estimate of the concentration and quantity of the waste
- The date the waste was first added to the container
- The name of the principal investigator or laboratory contact

Step 4: Storage

Store the sealed and labeled waste containers in a designated satellite accumulation area within the laboratory. This area should be under the control of the laboratory personnel and away from general work areas. Ensure secondary containment is used for liquid waste to prevent spills.

Step 5: Arrange for Disposal

Contact your institution's Environmental Health and Safety (EHS) office to schedule a pickup for the hazardous waste.^{[1][2][3]} Follow their specific procedures for waste collection requests. Do not attempt to dispose of **ML132** down the drain or in the regular trash.^{[1][2]}

Quantitative Data for ML132

A comprehensive search for a Safety Data Sheet (SDS) for **ML132** did not yield a specific document. The following table is a template that should be populated with data from the supplier-provided SDS or from your institution's EHS assessment.

Property	Value	Source
Chemical Name	(3S)-3-[[[(2S)-1-[(2S)-2-[[[4-amino-3-chlorophenyl]-oxomethyl]amino]-3,3-dimethyl-1-oxobutyl]-2-pyrrolidinyl]-oxomethyl]amino]-3-cyanopropanoic acid	PubChem
Alias	ML132, NCGC-00183434	PubChem
CAS Number	1230628-71-3	PubChem
Molecular Formula	C ₂₂ H ₂₈ ClN ₅ O ₅	PubChem
LD50 (Oral)	Data Not Available	To be obtained from supplier SDS or institutional EHS assessment.
LD50 (Dermal)	Data Not Available	To be obtained from supplier SDS or institutional EHS assessment.
LC50 (Inhalation)	Data Not Available	To be obtained from supplier SDS or institutional EHS assessment.
Recommended Storage	-80°C (Protect from light)	MedChemExpress
Disposal Considerations	Treat as hazardous waste.	General laboratory safety guidelines.

Experimental Protocols

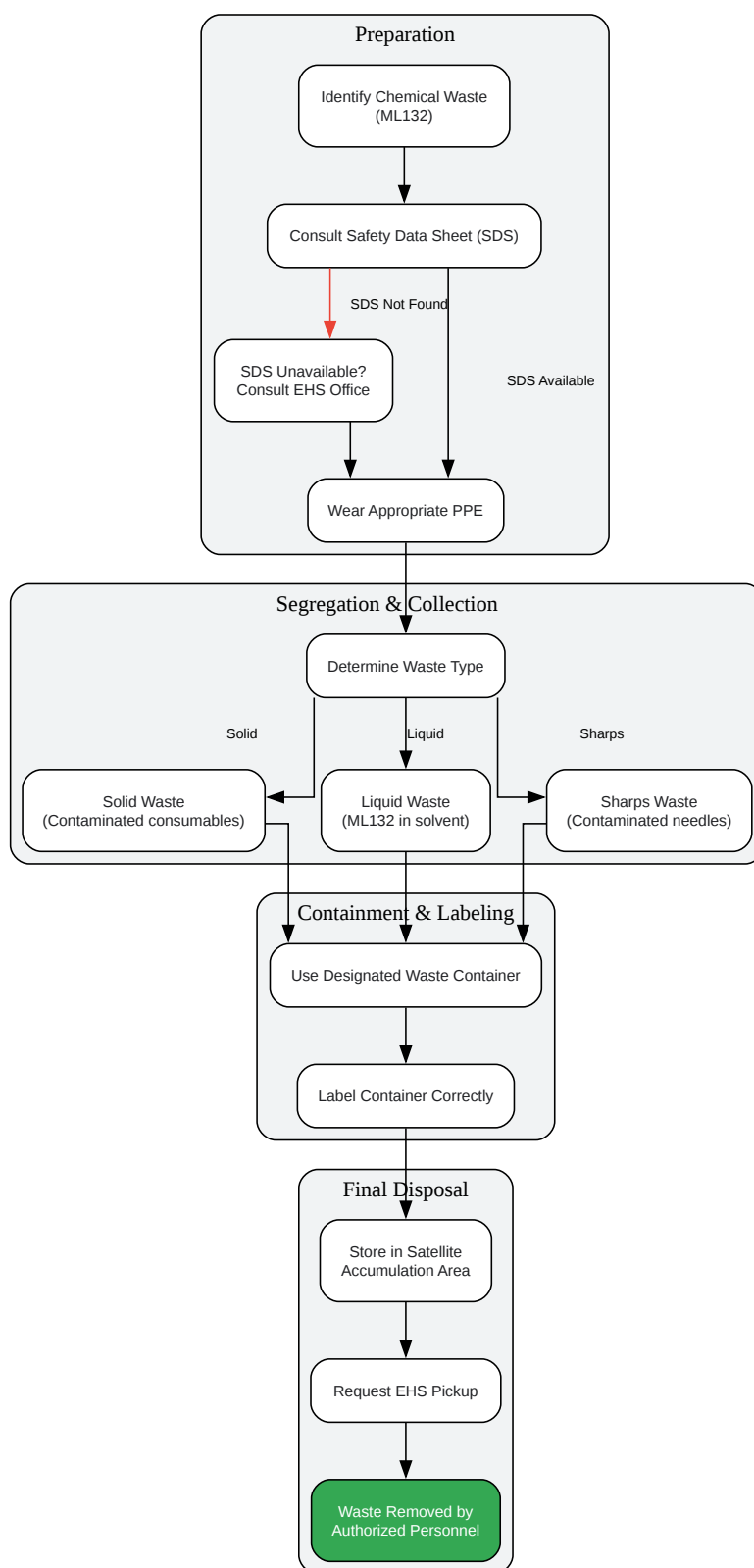
As no specific disposal protocols for **ML132** were found, the primary "experimental protocol" is the institutional procedure for hazardous waste pickup and disposal. This typically involves:

- Completing a Hazardous Waste Pickup Request Form: This form is usually available on your institution's EHS website and requires information from the hazardous waste label.

- Scheduling the Pickup: Submit the completed form to the EHS office to arrange a time for trained personnel to collect the waste from your laboratory.

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **ML132** and other laboratory chemicals.



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Caption: Workflow for the safe disposal of **ML132** and other laboratory chemicals.

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References

- 1. Hazardous Waste Disposal Guide - Research Areas | Policies [policies.dartmouth.edu]
- 2. Hazardous Waste Disposal Guide: Research Safety - Northwestern University [researchsafety.northwestern.edu]
- 3. How to Dispose of Chemical Waste | Environmental Health and Safety | Case Western Reserve University [case.edu]
- To cite this document: BenchChem. [Proper Disposal of ML132: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b612268#ml132-proper-disposal-procedures>]

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Phone: (601) 213-4426

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